

# physical and chemical properties of N-acetyl-N-phenylacetamide

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## Compound of Interest

Compound Name: *N-acetyl-N-phenylacetamide*

Cat. No.: B073641

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## An In-depth Technical Guide to N-acetyl-N-phenylacetamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-acetyl-N-phenylacetamide**, also known as Diacetanilide, is a tertiary amide derivative of aniline. As a member of the N-phenylacetamide family, its core structure serves as a valuable scaffold in organic synthesis and medicinal chemistry. While its parent compound, N-phenylacetamide (acetanilide), has historical significance as an early analgesic, contemporary research focuses on the diverse biological activities exhibited by more complex derivatives. This document provides a comprehensive overview of the physical and chemical properties of **N-acetyl-N-phenylacetamide**, detailed experimental protocols for its synthesis and characterization, and an exploration of its relevance in modern research.

### Core Properties of N-acetyl-N-phenylacetamide

A summary of the key physical and chemical identifiers for **N-acetyl-N-phenylacetamide** is presented below.

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| IUPAC Name        | N-acetyl-N-phenylacetamide  | [1]          |
| Synonyms          | Diacetanilide, N-Phenyldiacetamide, N,N-Diacetylaniline                         | [1]          |
| CAS Number        | 1563-87-7   | [1][2]       |
| Molecular Formula | C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>                                 | [1]          |
| Molecular Weight  | 177.20 g/mol  | [1][2]       |
| Appearance        | Substituted acetamide   | [2]          |
| Melting Point     | 38 °C (100.4 °F)  | [2]          |
| Boiling Point     | Data not readily available  | [3]          |
| Solubility        | Generally soluble in organic solvents; limited solubility in water is expected. | [2][4]       |

## Chemical Properties and Reactivity

**N-acetyl-N-phenylacetamide** is classified as a tertiary amide. The presence of the phenyl ring and the two acetyl groups on the nitrogen atom dictates its chemical behavior.

- **Amide Functionality:** The core of its reactivity lies in the tertiary amide group. Unlike primary and secondary amides, it lacks a hydrogen atom on the nitrogen, which prevents it from acting as a hydrogen bond donor. This significantly influences its intermolecular interaction patterns. Amides are generally stable but can undergo hydrolysis to the corresponding amine (aniline) and carboxylic acid (acetic acid) under acidic or basic conditions.
- **Aromatic Ring:** The phenyl group can undergo electrophilic aromatic substitution reactions. The nature and position of substituents on this ring can significantly alter the electron density and, consequently, the reactivity of the entire molecule.

- **Stability:** The compound is generally stable under standard conditions. The resonance delocalization of the nitrogen's lone pair of electrons across the two carbonyl groups contributes to the planarity and stability of the amide linkages.<sup>[2]</sup>

## Experimental Protocols

### Synthesis of N-acetyl-N-phenylacetamide

A common method for synthesizing **N-acetyl-N-phenylacetamide** is through the further acetylation of N-phenylacetamide (acetanilide).<sup>[2]</sup>

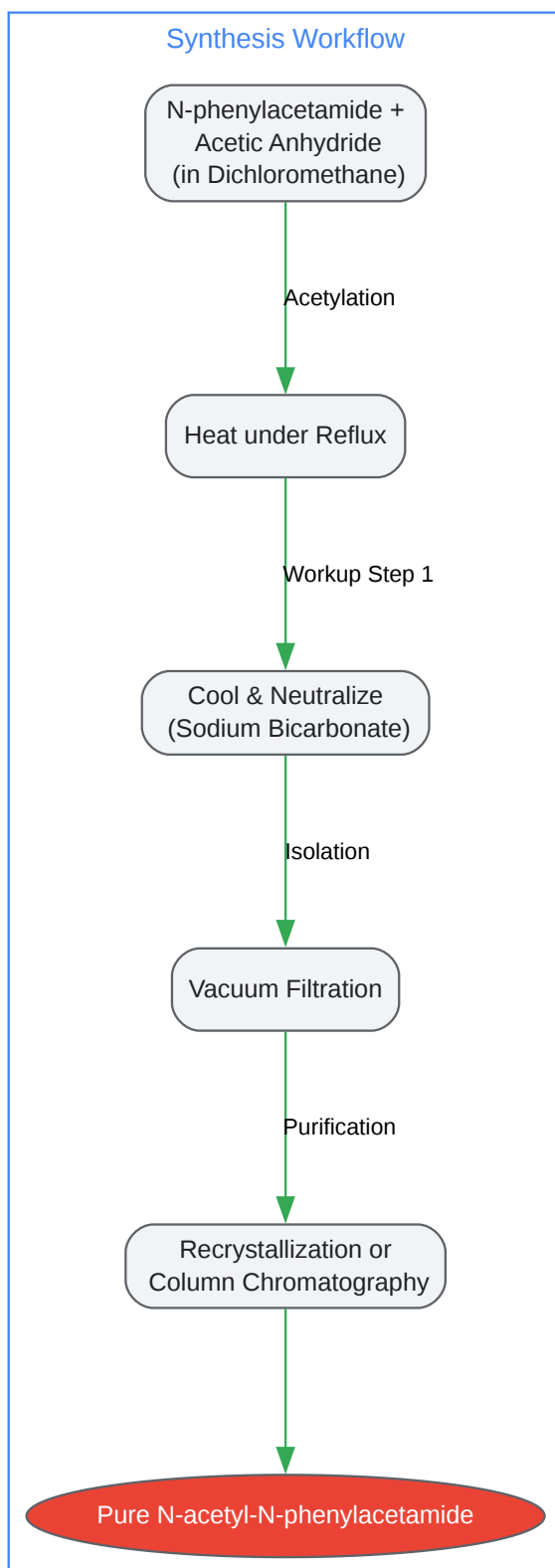
Materials:

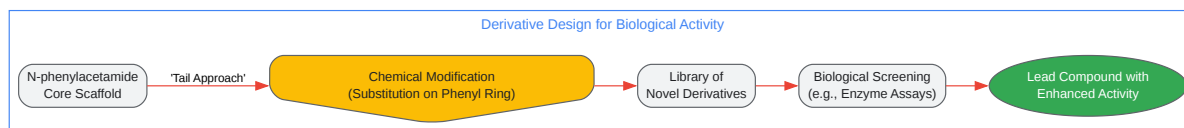
- N-phenylacetamide (Acetanilide)
- Acetic anhydride
- Inert solvent (e.g., dichloromethane)
- Sodium bicarbonate solution (for neutralization)
- Standard laboratory glassware (reflux apparatus, filtration equipment)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve N-phenylacetamide in an inert solvent like dichloromethane.
- **Acetylation:** Add acetic anhydride to the solution. The mixture is then heated under reflux. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. Excess acetic anhydride is neutralized by the careful addition of a saturated sodium bicarbonate solution until effervescence ceases.
- **Isolation:** The crude product is isolated from the reaction mixture via vacuum filtration.
- **Purification:** The isolated solid is further purified by recrystallization from a suitable solvent or by column chromatography to yield pure **N-acetyl-N-phenylacetamide**.<sup>[2]</sup>

For enhanced efficiency, catalyst screening (e.g., Lewis acids) and solvent optimization can be employed to improve reaction yields.[\[2\]](#)





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